

Orphan Drug Designation and Approvals for Maralixibat (Livmarli)

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Maralixibat Chloride

CAS No.: 228113-66-4

Cat. No.: S533543

[Get Quote](#)

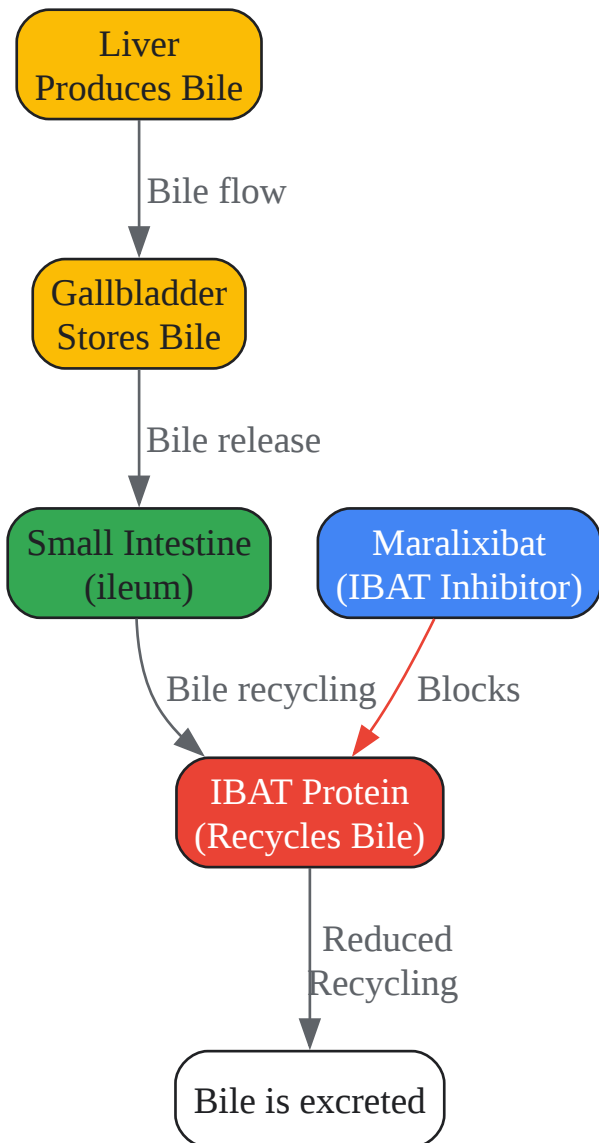
Condition Designated/Treated	Orphan Designation Date	Marketing Approval Date	Approved Patient Population
------------------------------	-------------------------	-------------------------	-----------------------------

| **Progressive Familial Intrahepatic Cholestasis (PFIC)** [1] | September 4, 2013 [1] | **March 13, 2024**: For patients 5 years and older [1] [2]. **July 24, 2024**: Expanded to patients 12 months and older [1] [3]. | 12 months and older [3] | | **Alagille Syndrome (ALGS)** | Information not specified in search results | **September 29, 2021**: For patients 1 year and older [3]. **September 2021 approval noted**: Label for patients 3 months and older [4] [3]. | 3 months and older [3] |

Mechanism of Action and Clinical Evidence

Maralixibat's efficacy is rooted in its targeted mechanism of action and supported by key clinical trials.

- **Mechanism of Action**: The active substance in Livmarli, **maralixibat chloride**, is an **apical sodium-dependent bile acid transporter (ASBT) inhibitor**, also known as an ileal bile acid transporter (IBAT) inhibitor [5]. It works in the final section of the small intestine (ileum) to block the recycling of bile acids back to the liver. This process reduces the overall burden of bile acids in the body, alleviating the intense itching (pruritus) associated with these cholestatic liver diseases [5]. The diagram below illustrates this process.



[Click to download full resolution via product page](#)

- **Clinical Trial Evidence:** The approvals for ALGS and PFIC were based on robust phase 3 clinical studies.
 - **ALGS (ICONIC Study):** This study involved children with ALGS aged from 1 to 18 years. After 18 weeks of treatment, patients showed statistically significant reductions in pruritus (itching) and serum bile acid levels. These improvements were maintained in long-term follow-up studies for up to 4 years [5] [3].
 - **PFIC (MARCH Study):** This was the largest randomized trial in PFIC, enrolling 93 children with various genetic subtypes (PFIC1, PFIC2, etc.). After 26 weeks, patients receiving maralixibat showed statistically significant improvements in pruritus, serum bile acids, bilirubin, and growth compared to those receiving a placebo [2] [3].

Regulatory Status and Developments

Maralixibat has a well-defined regulatory status across major regions, with recent developments expanding its availability.

Region / Aspect	Status Summary
United States (FDA)	Approved for cholestatic pruritus in ALGS (3 months+) and PFIC (12 months+). Available as an oral solution and a tablet formulation (approved April 2025) [3].
European Union (EMA)	Approved for cholestatic pruritus in ALGS (2 months+) and PFIC (3 months+) [5].
Exclusivity	Orphan drug exclusivity in the U.S. for the PFIC indication protects it from competition until at least March 2031 [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Search Orphan and Approvals Drug Designations [accessdata.fda.gov]
2. FDA Approves Maralixibat for Treatment of... | Pharmacy Times [pharmacytimes.com]
3. FDA approves maralixibat tablet formulation for ALGS and ... [contemporarypediatrics.com]
4. chloride - Wikipedia Maralixibat [en.wikipedia.org]
5. Livmarli | European Medicines Agency (EMA) [ema.europa.eu]

To cite this document: Smolecule. [Orphan Drug Designation and Approvals for Maralixibat (Livmarli)]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b533543#maralixibat-orphan-drug-designation-status>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com